

The Discovery of Phenazostatin A: A Neuroprotective Agent from Streptomyces sp.

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Compound of Interest

Compound Name: Phenazostatin A

Cat. No.: B1249989

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A comprehensive overview of the isolation, structure elucidation, and biological activity of a promising diphenazine compound.

Phenazostatin A, a novel diphenazine compound, was first isolated from the culture broth of *Streptomyces* sp. 833. This discovery has garnered attention within the scientific community due to its significant neuroprotective and free radical scavenging properties. This technical guide provides an in-depth analysis of the discovery of **Phenazostatin A**, detailing the experimental protocols from isolation to biological evaluation, and presenting key quantitative data for researchers, scientists, and drug development professionals.

Isolation and Purification

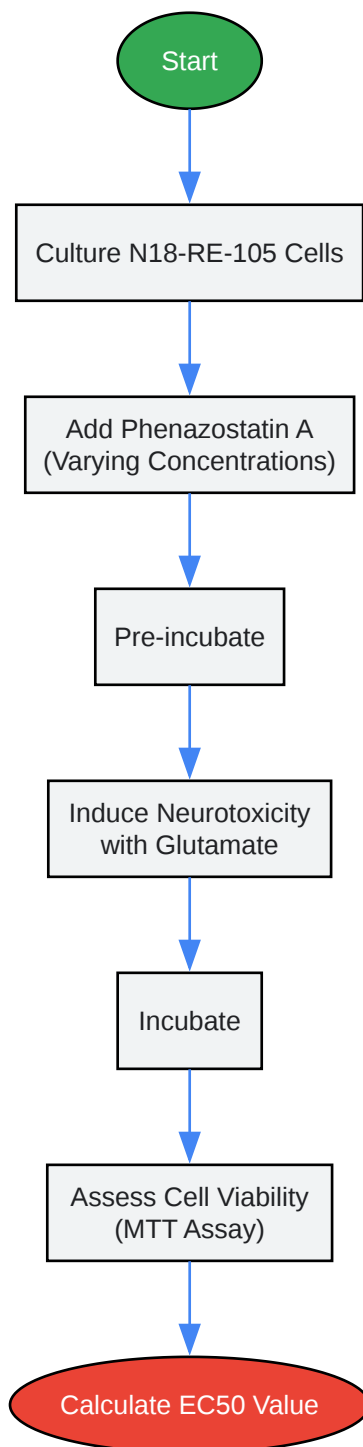
The journey to obtaining pure **Phenazostatin A** began with the fermentation of *Streptomyces* sp. 833. The culture broth was systematically processed to isolate the active compounds.

Experimental Protocol: Isolation of Phenazostatin A

- **Fermentation:** *Streptomyces* sp. 833 was cultured in a suitable broth medium to encourage the production of secondary metabolites, including **Phenazostatin A**.
- **Extraction:** The culture broth was harvested and subjected to solvent extraction, typically using ethyl acetate, to separate the organic compounds from the aqueous medium.
- **Chromatography:** The crude extract was then purified through a series of chromatographic techniques. This multi-step process often involves:

- Silica Gel Column Chromatography: The initial separation of compounds based on polarity.
- Sephadex LH-20 Column Chromatography: Further purification to remove impurities of similar polarity.
- High-Performance Liquid Chromatography (HPLC): The final step to yield highly pure **Phenazostatin A**.

The following diagram illustrates the general workflow for the isolation of **Phenazostatin A**:



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